

Physical properties of 4-Acetamido-3-ethoxynitrobenzene (melting point, solubility)

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Compound of Interest

Compound Name: 4-Acetamido-3-ethoxynitrobenzene

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Technical Guide: Physicochemical Properties of 4-Acetamido-3-ethoxynitrobenzene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the known physical properties of **4-Acetamido-3-ethoxynitrobenzene**, with a specific focus on its melting point and solubility characteristics. The information herein is intended to support research, development, and quality control activities involving this compound.

Core Physical Properties

The physical characteristics of an active pharmaceutical ingredient or intermediate are critical for its formulation and delivery. The following table summarizes the available quantitative data for **4-Acetamido-3-ethoxynitrobenzene**.

Property	Value	Source
Melting Point	123 °C	PubChem CID: 15685[1]
Solubility		
Water	Insoluble (predicted)	General Organic Compound Behavior
5% NaOH	Insoluble (predicted)	General Organic Compound Behavior
5% NaHCO ₃	Insoluble (predicted)	General Organic Compound Behavior
5% HCl	Insoluble (predicted)	General Organic Compound Behavior
Concentrated H ₂ SO ₄	Soluble (predicted)	General Organic Compound Behavior[2]

Note: Specific experimental solubility data for **4-Acetamido-3-ethoxynitrobenzene** in a range of solvents is not readily available in the public domain. The predicted solubility is based on the general behavior of neutral organic compounds with its functional groups.

Experimental Protocols

Detailed methodologies for determining the melting point and solubility of organic compounds like **4-Acetamido-3-ethoxynitrobenzene** are crucial for consistent and reliable data generation.

Melting Point Determination

The melting point of a crystalline solid is a key indicator of its purity.[3] A sharp melting range typically signifies a high-purity compound, whereas a broad melting range often indicates the presence of impurities.[4] The capillary method is a standard and widely accepted technique for this determination.[4][5]

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Capillary tubes (sealed at one end)[4]
- Thermometer[3][4]
- Spatula[3]
- Mortar and pestle (optional, for sample grinding)[3]

Procedure:

- Sample Preparation: A small amount of the dry, crystalline **4-Acetamido-3-ethoxynitrobenzene** is finely powdered.[5] The open end of a capillary tube is tapped into the powder to pack a small amount (1-2 mm in height) of the sample into the sealed end.[4][5][6]
- Apparatus Setup: The packed capillary tube is placed in the heating block or attached to the thermometer in a heating bath of the melting point apparatus.[4]
- Heating: The sample is heated at a steady and slow rate, typically around 1-2 °C per minute, as the temperature approaches the expected melting point.[6] A rapid initial heating can be used to determine an approximate range, followed by a slower, more precise measurement with a fresh sample.
- Observation and Recording: The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire solid has turned into a clear liquid is recorded as the end of the melting range.[3][6]

Solubility Determination

Understanding the solubility profile of a compound is fundamental for developing purification methods, formulating solutions, and predicting its behavior in biological systems. A systematic approach is used to classify the compound's solubility.

Reagents and Solvents:

- Distilled or deionized water

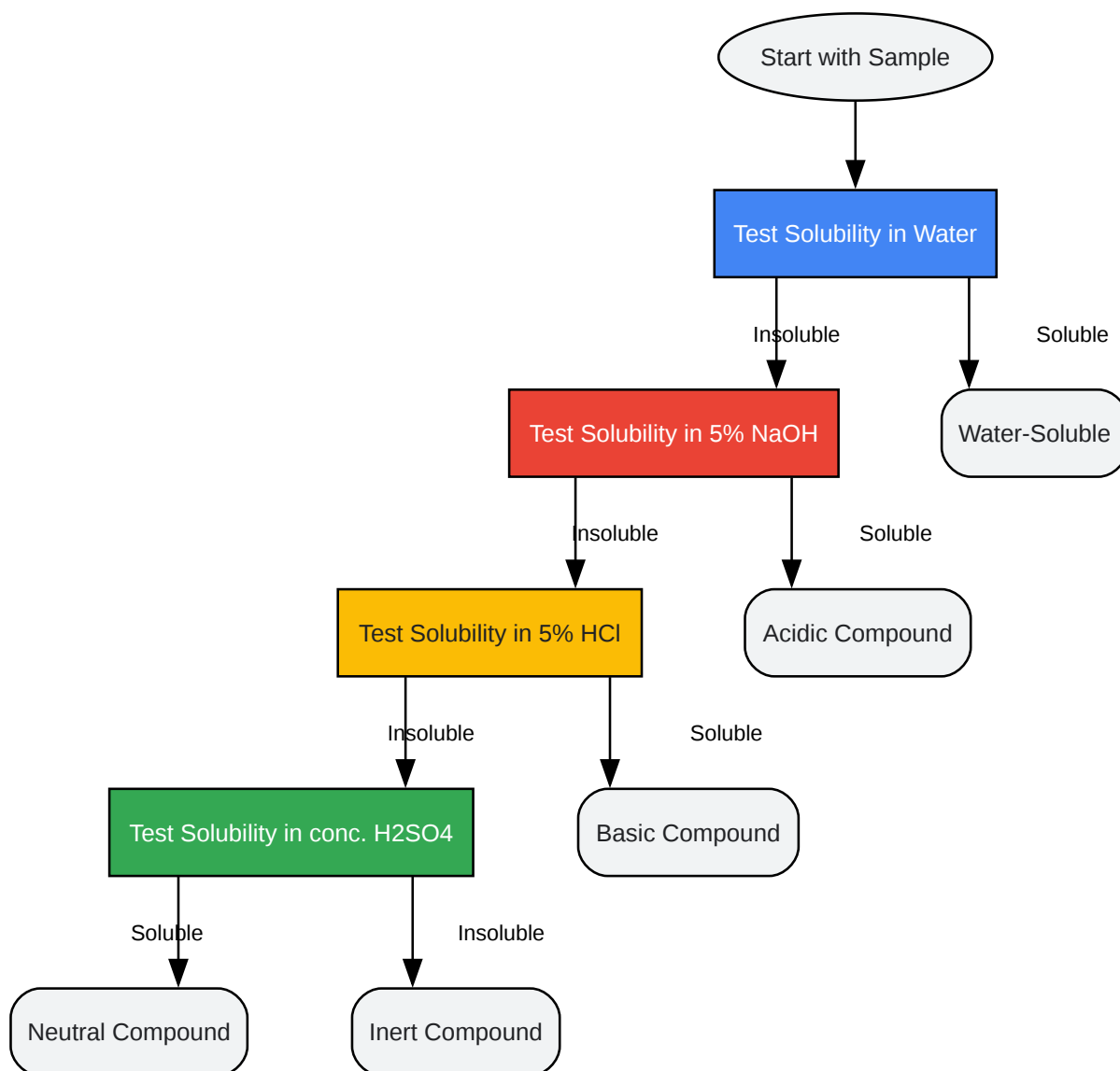
- 5% (w/v) Sodium Hydroxide (NaOH) solution
- 5% (w/v) Sodium Bicarbonate (NaHCO₃) solution
- 5% (v/v) Hydrochloric Acid (HCl) solution
- Concentrated Sulfuric Acid (H₂SO₄)
- Test tubes
- Vortex mixer or stirring rod

Procedure:

- Initial Test in Water: Approximately 10-25 mg of **4-Acetamido-3-ethoxynitrobenzene** is placed in a test tube, and about 0.5-1 mL of water is added.^{[2][7]} The mixture is vigorously agitated.^{[8][9]} If the compound dissolves completely, it is classified as water-soluble. The pH of the resulting solution should be tested with litmus or pH paper to determine if the compound is acidic, basic, or neutral.^{[7][8]}
- Test in 5% NaOH: If the compound is insoluble in water, its solubility in 5% NaOH is tested using a fresh sample.^{[2][10]} Solubility in this weak base suggests the presence of an acidic functional group.^[2]
- Test in 5% NaHCO₃: For compounds that dissolve in 5% NaOH, a subsequent test in 5% NaHCO₃ can differentiate between strong and weak acids.^{[8][10]}
- Test in 5% HCl: If the compound is insoluble in water and 5% NaOH, its solubility in 5% HCl is determined.^{[8][9][10]} Dissolution in dilute acid is a strong indication of a basic functional group, such as an amine.^[8]
- Test in Concentrated H₂SO₄: For compounds that are insoluble in water, dilute acid, and dilute base, solubility in cold, concentrated sulfuric acid is tested.^[10] Most neutral compounds containing oxygen or nitrogen atoms will dissolve in or react with concentrated H₂SO₄.^[2]

Logical Workflow for Solubility Determination

The following diagram illustrates the decision-making process for classifying the solubility of an organic compound like **4-Acetamido-3-ethoxynitrobenzene**.



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Caption: A flowchart of the systematic procedure for determining the solubility class of an organic compound.

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- To cite this document: BenchChem. [Physical properties of 4-Acetamido-3-ethoxynitrobenzene (melting point, solubility)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b055610#physical-properties-of-4-acetamido-3-ethoxynitrobenzene-melting-point-solubility]

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